

An In-depth Technical Guide to the Physical Properties of Ethyl Phenylacetate

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Compound of Interest

Compound Name: Ethyl phenylacetate

Cat. No.: B125129

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This guide provides a comprehensive overview of the boiling and melting points of **ethyl phenylacetate** (CAS No. 101-97-3), a key compound in fragrance, flavor, and pharmaceutical research. It includes detailed experimental protocols for determining these physical constants, aimed at researchers, scientists, and professionals in drug development.

Core Physical Properties

Ethyl phenylacetate is a colorless to pale yellowish liquid known for its pleasant, honey-like aroma.^[1] Its fundamental physical properties, the melting and boiling points, are critical for its identification, purification, and application in various scientific contexts.

The boiling and melting points of **ethyl phenylacetate** have been determined and reported across various chemical literature and databases. A summary of these values is presented below for easy comparison. The slight variations can be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value (°C)	Pressure (mm Hg)	Source(s)
Boiling Point	229	760	[1] [2] [3] [4]
228	760	[5]	
227 - 229	760	[6] [7]	
226	760	[8]	
223 - 225	Not Specified	[9]	
Melting Point	-29.4	Not Applicable	[2] [5]
-29	Not Applicable	[3] [8] [9]	

Experimental Protocols for Determination

Accurate determination of boiling and melting points is fundamental for compound characterization and purity assessment. The following sections detail standard laboratory methodologies for these measurements.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[10\]](#) The capillary method is a common and reliable technique for determining the boiling point of a small quantity of liquid.

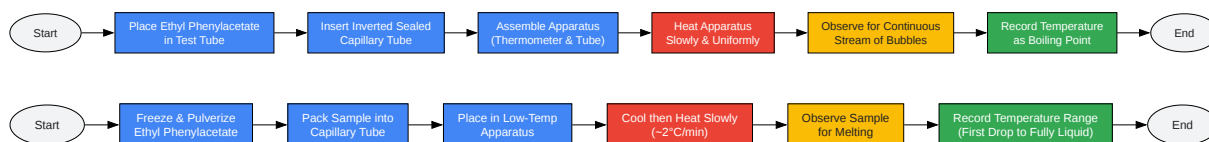
Materials:

- Thiele tube or melting point apparatus with an aluminum block
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Sample of **ethyl phenylacetate**

- Heating bath fluid (e.g., paraffin oil) if using a Thiele tube

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of **ethyl phenylacetate** into the small test tube.[11][12]
- Capillary Insertion: Take a capillary tube that is sealed at one end and place it into the test tube with the open end submerged in the liquid and the sealed end pointing upwards.[11][13]
- Apparatus Setup: Attach the test tube to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- Heating: Begin to heat the apparatus slowly and uniformly.[11] If using a Thiele tube, the shape of the tube helps circulate the oil for even heating. If using an aluminum block, the block provides uniform heat distribution.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[11]
- Recording Temperature: Note the temperature at which this rapid stream of bubbles begins. This is the boiling point of the liquid. For accuracy, the determination should be repeated to obtain consistent values.



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